

2-Methoxy-5-methylphenol chemical properties and structure

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Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol

Cat. No.: B1664560

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An In-depth Technical Guide to **2-Methoxy-5-methylphenol**: Chemical Properties and Structure

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties and structure of **2-Methoxy-5-methylphenol** is crucial. This technical guide provides a comprehensive overview of this compound, including its key physical and chemical characteristics, detailed experimental protocols for their determination, and a visualization of its chemical structure and a representative experimental workflow.

Core Chemical and Physical Properties

2-Methoxy-5-methylphenol, also known as isocreosol or 5-methylguaiaicol, is an organic compound with a range of applications, including as an intermediate in the synthesis of pharmaceuticals.^{[1][2][3]} Its utility is derived from its specific chemical and physical properties, which are summarized below.

Data Presentation: Quantitative Chemical Properties

The following table summarizes the key quantitative data for **2-Methoxy-5-methylphenol**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₂	[1][4][5][6][7]
Molecular Weight	138.16 g/mol	[4][5][6]
Melting Point	32-39 °C	[1][8]
Boiling Point	115-117 °C at 20 mmHg	[1][8]
Density	1.0742 g/cm ³ at 38.6 °C	[2]
Refractive Index	1.5340	[1]
Flash Point	98.89 °C (210.00 °F)	[9]
Solubility	Slightly soluble in water. Slightly soluble in chloroform and methanol.	[2][3][10]
Appearance	Yellow to light brown or white crystalline solid.	[1][8]

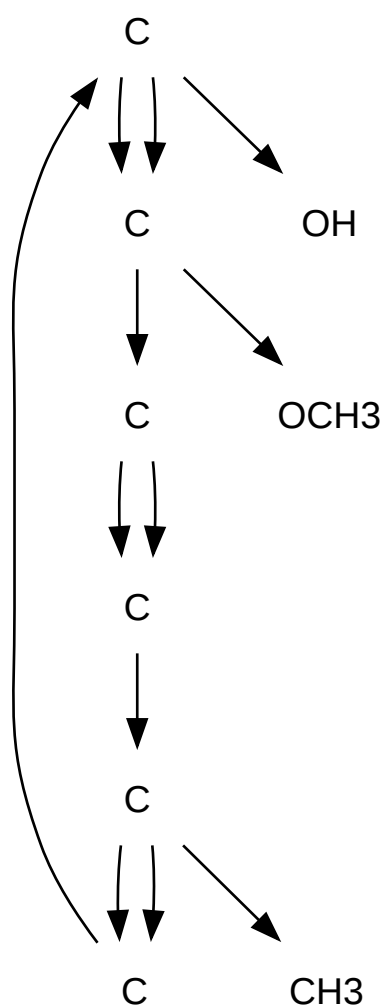
Structural Information

Identifier	Value	Source(s)
IUPAC Name	2-methoxy-5-methylphenol	[4][6][11]
Synonyms	5-Methylguaiacol, Isocreosol, 2-Hydroxy-4-methylanisole, 6-Methoxy-m-cresol	[1][4]
CAS Number	1195-09-1	[1][4][5][6]
SMILES	<chem>CC1=CC(=C(C=C1)OC)O</chem>	[4][11]
InChI	InChI=1S/C8H10O2/c1-6-3-4-8(10-2)7(9)5-6/h3-5,9H,1-2H3	[4][6]
InChIKey	IFNDEOYXGHGERA-UHFFFAOYSA-N	[4][6][11]

Mandatory Visualizations

Chemical Structure of 2-Methoxy-5-methylphenol

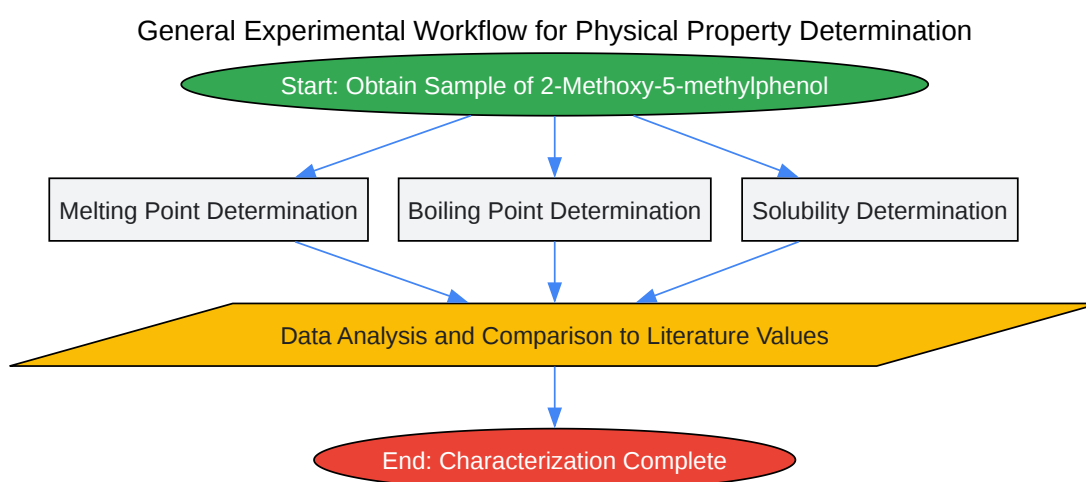
Chemical Structure of 2-Methoxy-5-methylphenol



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Caption: Chemical structure of **2-Methoxy-5-methylphenol**.

Experimental Workflow: Determination of Physical Properties



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Caption: A generalized workflow for determining the physical properties of a chemical compound.

Experimental Protocols

The following are detailed methodologies for key experiments to determine the physical properties of **2-Methoxy-5-methylphenol**.

Determination of Melting Point

The melting point of an organic solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting point range.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **2-Methoxy-5-methylphenol** is packed into a capillary tube to a height of 2-3 mm.[\[12\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, and the sample is heated slowly.[\[13\]](#)
- **Observation:** The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded.[\[13\]](#) This provides the melting point range.
- **Heating Rate:** A rapid initial heating can be used to determine an approximate melting point, followed by a slower, more precise measurement with a heating rate of about 2°C per minute near the expected melting point.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[14\]](#)

Methodology:

- **Sample Preparation:** A small amount of liquid **2-Methoxy-5-methylphenol** is placed in a small test tube or fusion tube.[\[15\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted into the liquid.[\[14\]](#)
- **Heating:** The assembly is heated gently in a heating bath or block.[\[14\]](#)[\[16\]](#)
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[17\]](#)

Determination of Solubility

Understanding the solubility of a compound is essential for its purification, formulation, and in designing reaction conditions.

Methodology:

- **Sample Preparation:** A small, measured amount of **2-Methoxy-5-methylphenol** (e.g., 10 mg of solid or 2-3 drops of liquid) is placed in a test tube.[\[18\]](#)
- **Solvent Addition:** A small volume (e.g., 0.5 mL) of the solvent (e.g., water, ethanol, diethyl ether) is added to the test tube.[\[19\]](#)
- **Observation:** The mixture is agitated vigorously. The compound is considered soluble if a homogeneous solution is formed.[\[18\]](#) If the compound does not dissolve, the process can be repeated with gentle heating.
- **Systematic Testing:** A systematic approach is often used, starting with water, followed by less polar organic solvents, and then aqueous acidic and basic solutions to determine the presence of acidic or basic functional groups.[\[20\]](#)[\[21\]](#) For **2-Methoxy-5-methylphenol**, it is expected to be slightly soluble in water and more soluble in less polar organic solvents.[\[2\]](#)[\[3\]](#) [\[10\]](#) Due to its phenolic hydroxyl group, it is expected to be soluble in aqueous sodium hydroxide.

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